

Application Notes and Protocols for In Vitro Assays with Fisogatinib

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Compound of Interest

Compound Name: *Fisogatinib*

Cat. No.: *B606208*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fisogatinib (BLU-554) is a potent and highly selective oral inhibitor of Fibroblast Growth Factor Receptor 4 (FGFR4).[1][2][3] The FGF19-FGFR4 signaling pathway is a known driver in a subset of hepatocellular carcinoma (HCC), making **Fisogatinib** a promising therapeutic agent.[4][5][6] These application notes provide detailed protocols for key in vitro assays to characterize the activity of **Fisogatinib**, including its kinase inhibitory potency, effects on cancer cell proliferation, and its mechanism of action on intracellular signaling pathways. Additionally, protocols to study mechanisms of resistance are discussed.

Data Presentation

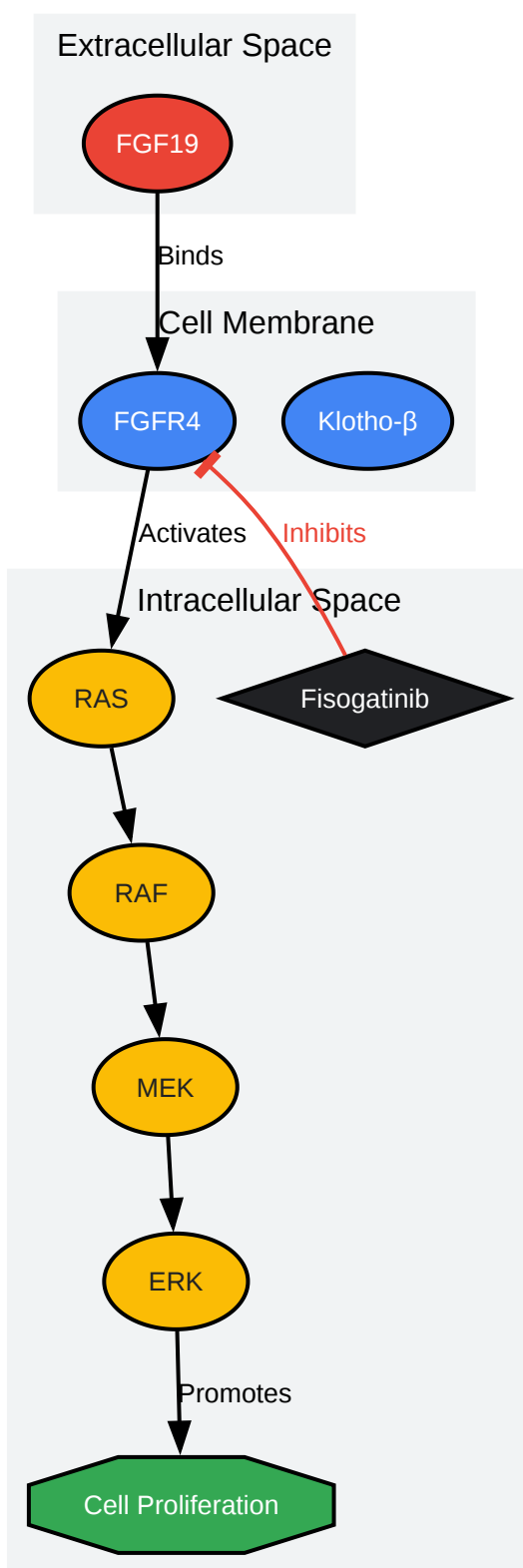
Table 1: Kinase Inhibitory Potency of Fisogatinib

Target Kinase	Assay Type	IC50 (nM)	Reference
FGFR4	Cell-free	5	[1][2]
FGFR1	Cell-free	624-2203	[2]
FGFR2	Cell-free	624-2203	[2]
FGFR3	Cell-free	624-2203	[2]

Table 2: Cellular Activity of Fisogatinib in FGFR4-dependent Cancer Cells

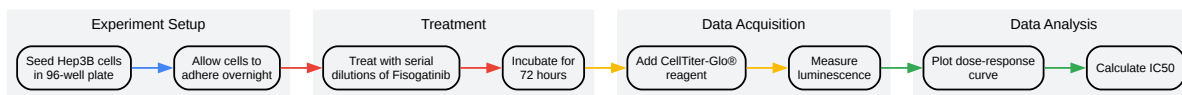
Cell Line	Cancer Type	Assay	Endpoint	Fisogatinib IC50	Reference
Ba/F3-TEL-FGFR4	Pro-B	Proliferation	Viability	Sensitive	[4]
Hep3B	Hepatocellular Carcinoma	Proliferation	Viability	Sensitive	[7]
Ba/F3-TEL-FGFR4 V550M	Pro-B	Proliferation	Viability	Resistant (>300-fold)	[4]
Ba/F3-TEL-FGFR4 C552S	Pro-B	Proliferation	Viability	Resistant (>300-fold)	[4]

Signaling Pathway and Experimental Workflow Diagrams



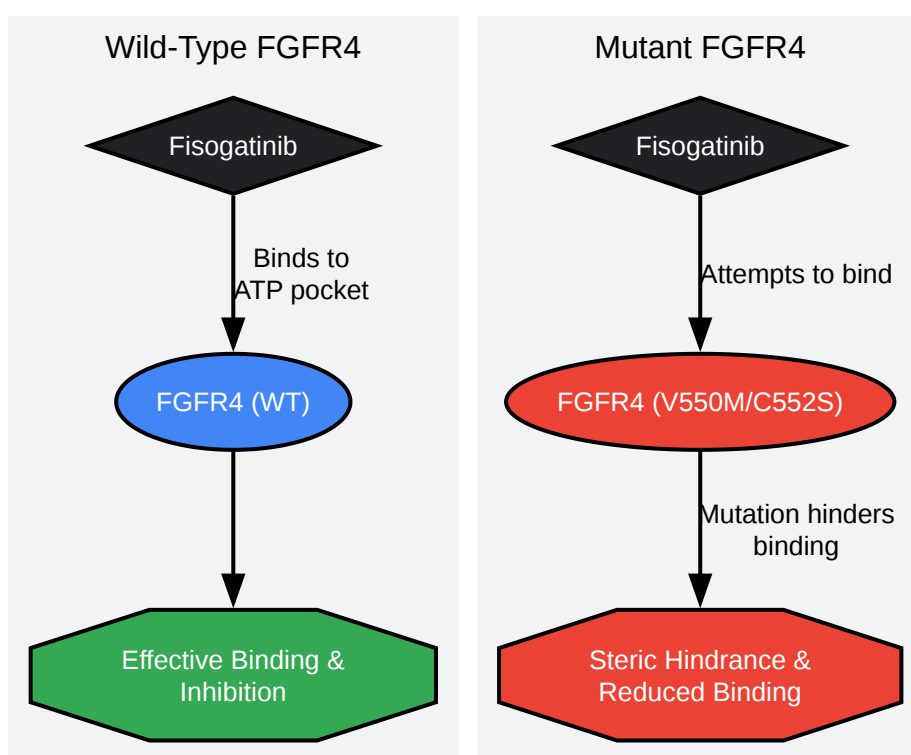
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Caption: FGF19-FGFR4 Signaling Pathway and **Fisogatinib** Inhibition.



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Caption: Workflow for Cell Proliferation (IC₅₀) Assay.



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